

3-(4-Chlorophenyl)-2',3'-dichloropropiophenone molecular structure

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-2',3'-
dichloropropiophenone

CAS No.: 898788-39-1

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An In-depth Technical Guide to **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone**

Introduction

3-(4-Chlorophenyl)-2',3'-dichloropropiophenone is a halogenated aromatic ketone. While this specific molecule is not extensively documented in publicly available literature, its structural motifs—a dichlorinated phenyl ring and a chlorophenyl-substituted propionyl chain—suggest its potential as a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents. The presence of multiple chlorine atoms can significantly influence the molecule's physicochemical properties and biological activity, making it a compound of interest for researchers in medicinal chemistry and materials science.

This guide provides a comprehensive technical overview of **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone**, including its predicted molecular structure and properties, a plausible synthetic route with a detailed experimental protocol, predicted spectroscopic data for characterization, a discussion of potential applications based on analogous compounds, and essential safety and handling information.

Molecular Structure and Physicochemical Properties

The formal IUPAC name for this compound is 1-(2,3-dichlorophenyl)-3-(4-chlorophenyl)propan-1-one. The structure consists of a 1-(2,3-dichlorophenyl)propan-1-one backbone with a 4-chlorophenyl substituent at the 3-position.

Molecular Structure Diagram

Caption: 2D structure of **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone**.

Predicted Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone** based on its structure and data from analogous compounds.

Property	Predicted Value
Molecular Formula	C ₁₅ H ₁₁ Cl ₃ O
Molecular Weight	313.61 g/mol
Appearance	White to off-white solid
Melting Point	95-110 °C
Boiling Point	> 400 °C (decomposes)
Solubility	Soluble in chlorinated solvents (DCM, chloroform), ethers (THF, diethyl ether), and acetone. Insoluble in water.
LogP	~4.5

Proposed Synthesis and Characterization

A plausible synthetic route for **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone** is a Friedel-Crafts acylation of 1,2-dichlorobenzene with 3-(4-chlorophenyl)propanoyl chloride. The latter can be prepared from 3-(4-chlorophenyl)propanoic acid.

Synthetic Workflow

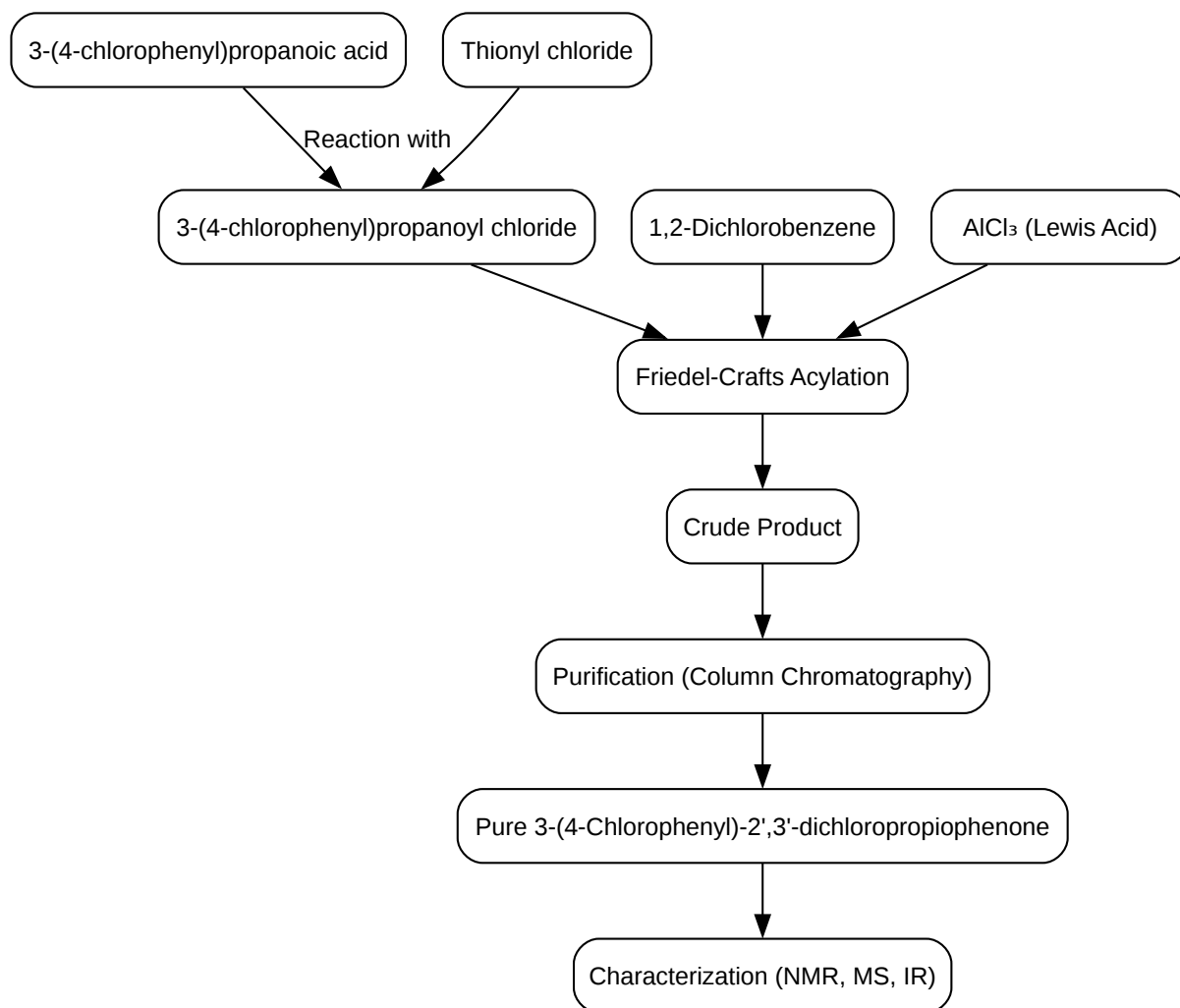


Figure 2: Proposed Synthetic Workflow

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Caption: Proposed workflow for the synthesis and characterization.

Detailed Experimental Protocol

Step 1: Synthesis of 3-(4-chlorophenyl)propanoyl chloride

- To a stirred solution of 3-(4-chlorophenyl)propanoic acid (1.0 eq) in anhydrous dichloromethane (DCM, 5 mL/mmol) under an inert atmosphere (N₂ or Ar), add thionyl chloride (1.5 eq) dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for 2 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Remove the solvent and excess thionyl chloride under reduced pressure to yield the crude 3-(4-chlorophenyl)propanoyl chloride, which can be used in the next step without further purification.

Step 2: Friedel-Crafts Acylation

- To a stirred suspension of anhydrous aluminum chloride (AlCl₃, 1.2 eq) in anhydrous 1,2-dichlorobenzene (10 eq, serving as both reactant and solvent) under an inert atmosphere, cool the mixture to 0 °C.[1]
- Add a solution of crude 3-(4-chlorophenyl)propanoyl chloride (1.0 eq) in anhydrous 1,2-dichlorobenzene (2 mL/mmol) dropwise to the cooled suspension.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.
- Monitor the reaction by TLC or GC-MS.
- Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and concentrated HCl (3M). This should be done in a well-ventilated fume hood as HCl gas will be evolved.[1]
- Separate the organic layer and extract the aqueous layer with DCM (3 x 20 mL).
- Combine the organic layers, wash with saturated NaHCO₃ solution, then with brine, and dry over anhydrous Na₂SO₄.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.

Step 3: Purification

- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes (e.g., 0% to 10% ethyl acetate) to afford the pure **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone**.

Predicted Spectroscopic Data

The following table outlines the predicted spectroscopic data for the characterization of the title compound.

Technique	Predicted Data
¹ H NMR	Aromatic protons: δ 7.2-7.8 ppm (multiplets, 7H); Methylene protons (α to carbonyl): δ ~3.4 ppm (triplet, 2H); Methylene protons (β to carbonyl): δ ~3.1 ppm (triplet, 2H)
¹³ C NMR	Carbonyl carbon: δ ~195 ppm; Aromatic carbons: δ 125-140 ppm; Methylene carbons: δ ~35-45 ppm
IR (cm ⁻¹)	C=O stretch: ~1685; C-Cl stretch: ~750-850; Aromatic C-H stretch: ~3050-3100
Mass Spec (EI)	M ⁺ peak with characteristic isotopic pattern for 3 chlorine atoms (e.g., m/z 312, 314, 316, 318). Fragmentation may show loss of chlorophenyl and dichlorophenyl moieties.

Potential Applications and Biological Significance

Halogenated propiophenones and related chalcones are known to possess a wide range of biological activities and serve as important synthetic intermediates.

- Pharmaceutical Intermediates:** Substituted propiophenones are precursors to various pharmaceuticals. For instance, they are used in the synthesis of antidepressants and muscle

relaxants. The specific substitution pattern of **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone** could lead to novel drug candidates.

- **Antimicrobial and Antifungal Activity:** Chalcones, which can be synthesized from propiophenones, are known for their antimicrobial and antifungal properties.[2] The presence of multiple halogen atoms in the target molecule may enhance such activities.[3][4]
- **Antitumor Agents:** Certain chalcone derivatives have demonstrated significant antitumor activity.[2] The title compound could serve as a precursor for synthesizing novel chalcones with potential anticancer properties.
- **Agrochemicals:** The structural features of this molecule are found in some classes of pesticides and herbicides. Further derivatization could lead to new agrochemical products.

Safety and Handling

Halogenated aromatic compounds should be handled with care due to their potential toxicity.[5][6][7]

Hazard Identification

- **Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin. Potential for liver toxicity and skin irritation (chloracne) upon prolonged exposure.[5]
- **Environmental Hazard:** Halogenated organic compounds can be persistent in the environment.[7]
- **Reactivity:** Reacts with strong oxidizing agents. The synthesis involves corrosive and water-reactive reagents.

Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) at all times.[8]
- **Ventilation:** All handling and reactions should be performed in a certified chemical fume hood.[8]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste in designated halogenated organic waste containers according to institutional and local regulations. Do not pour down the drain.[8]

Conclusion

While **3-(4-Chlorophenyl)-2',3'-dichloropropiophenone** is a novel compound with limited available data, this guide provides a scientifically grounded framework for its synthesis, characterization, and handling. Its polychlorinated structure makes it an intriguing target for researchers in drug discovery and materials science. The predictive information and detailed protocols herein are intended to serve as a valuable resource for scientists and professionals exploring the potential of this and similar molecules.

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